Acetamidoxime molecular geometry and conformation

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Acetamidoxime*
CAS No.:	*22059-22-9*
Cat. No.:	*B1239325*

Get Quote

An In-depth Technical Guide to the Molecular Geometry and Conformation of **Acetamidoxime**

Abstract

Acetamidoxime (IUPAC name: N'-hydroxyethanimidamide) is a fundamental organic compound that serves as a critical building block in medicinal chemistry and materials science. Its utility is deeply rooted in its three-dimensional structure, which dictates its reactivity, binding affinity, and physicochemical properties. This technical guide provides a comprehensive exploration of the molecular geometry, isomerism, and conformational landscape of **acetamidoxime**. We synthesize findings from X-ray crystallography, advanced spectroscopic methods, and computational chemistry to offer a detailed, mechanism-driven understanding of its structural characteristics. This document is intended for researchers, scientists, and drug development professionals who require a thorough grasp of **acetamidoxime**'s structure-property relationships to innovate in their respective fields.

Introduction: The Structural Significance of Acetamidoxime

Acetamidoxime, the oxime derivative of acetamide, is a molecule of considerable interest due to the versatile chemistry of the amidoxime functional group.[1][2] This moiety is a cornerstone in the synthesis of various heterocyclic systems, a potent ligand for metal ion chelation, and a key pharmacophore in numerous bioactive compounds.[1] A molecule's biological activity and chemical behavior are not determined solely by its chemical formula but are intricately linked to its three-dimensional architecture. Therefore, a granular understanding of **acetamidoxime**'s preferred geometry, the energetic favorability of its different isomers, and its dynamic conformational behavior is paramount for rational drug design and the development of novel materials.

This guide moves beyond a superficial description of structure, delving into the underlying electronic and steric factors that govern its geometry. We will examine data from foundational experimental techniques like X-ray diffraction alongside theoretical insights from high-level computational modeling to construct a holistic and validated structural portrait of **acetamidoxime**.[3][4][5]

Core Molecular Geometry and Electronic Landscape

The fundamental geometry of **acetamidoxime** is best understood by comparing it to its parent amide, acetamide. In acetamide, the central carbonyl carbon is sp^2 hybridized, resulting in a trigonal planar geometry.[6][7] Resonance delocalization of the nitrogen lone pair into the carbonyl group imparts a partial double-bond character to the C-N bond, restricting rotation and enforcing planarity.[7]

Acetamidoxime, with the formula $C_2H_6N_2O$, inherits this planarity.[1] The central carbon atom of the C(=NOH) group is sp^2 hybridized. X-ray crystallographic studies confirm that the core heavy-atom framework (C-C-N-O) is nearly planar. This planarity is a direct consequence of a conjugated π-system that extends across the C-C, C=N, and N-O bonds, influencing bond lengths and angles.[3][4]

Crystallographic Insights: The Solid-State Structure

Single-crystal X-ray diffraction provides the most definitive experimental data on the solid-state geometry of **acetamidoxime**. These studies reveal several key features:

- Atypical Bond Lengths: Conjugation effects result in bond lengths that deviate from standard single or double bonds. The C-N single bond is shorter than expected, while the C=N double

© 2026 BenchChem. All rights reserved.

bond is slightly elongated, indicating electron delocalization across the N-C=N backbone.[3][4]

- Dominant syn-Configuration: In the crystal lattice, the hydroxyl group is observed to be syn (or Z-configuration) with respect to the amino group. This arrangement is stabilized by a strong intramolecular-like hydrogen bond in the crystal packing.[4]
- Extensive Hydrogen Bonding: The crystal structure is heavily influenced by a complex network of hydrogen bonds. A particularly strong O-H···N hydrogen bond is a defining feature, linking molecules into pairs and contributing significantly to the stability of the crystal lattice.[3][4]

Parameter	Value (from Crystallography)	Causality
C-C Bond Length	~1.49 Å	Typical sp^3-sp^2 single bond.
C-N (amino) Bond Length	Shorter than a typical C-N single bond	Partial double-bond character from resonance.
C=N (oxime) Bond Length	Longer than a typical C=N double bond	Conjugation with the amino and hydroxyl groups.
N-O Bond Length	~1.40 Å	Typical N-O single bond.
C-C-N Angle	~115°	Steric influence of the methyl and amino groups.
C-N-O Angle	~111°	Consistent with sp^2 hybridization at nitrogen.

Note: Exact values can vary slightly between different crystallographic reports. The values provided are representative.

The Isomeric Landscape: Tautomers and Geometrical Isomers

The structural chemistry of **acetamidoxime** is complicated and enriched by the existence of multiple isomeric forms. Understanding the energetic relationships between these isomers is

© 2026 BenchChem. All rights reserved.

crucial, as they can exhibit different chemical and biological properties.[5]

Geometrical Isomerism: The E/Z Configuration

The C=N double bond in **acetamidoxime** is stereogenic, leading to two possible geometrical isomers: E and Z. The nomenclature describes the spatial relationship between the hydroxyl (-OH) group and the amino ($-NH_2$) group across the double bond.

- Z-**Acetamidoxime**: The -OH and $-NH_2$ groups are on the same side of the C=N bond. This is the isomer observed in the crystal state and is computationally predicted to be the most stable form.[4][5]
- E-**Acetamidoxime**: The -OH and $-NH_2$ groups are on opposite sides of the C=N bond.

Theoretical studies indicate that the Z-amidoxime is the dominant, most stable form.[5]

Tautomerism: A Dynamic Equilibrium

Acetamidoxime can exist in equilibrium with several constitutional isomers, or tautomers. While the amidoxime form is the most prevalent, other forms are energetically accessible and may play a role in its reactivity.[5][8]

The three most relevant tautomers are:

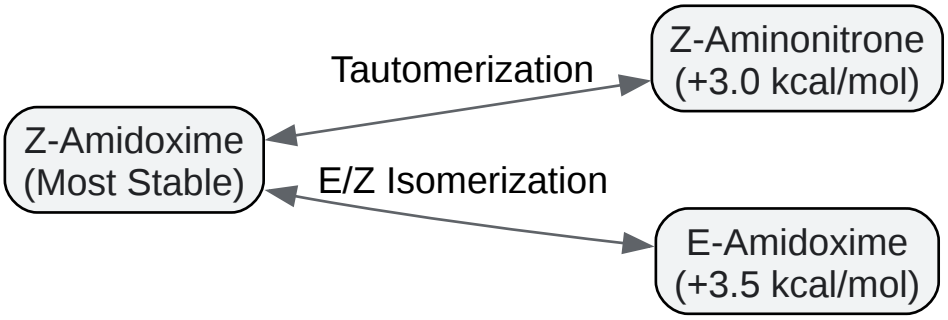
- Amidoxime Form: The most stable and common tautomer.
- Aminonitrone Form: A zwitterionic structure. The Z-aminonitrone is the second most stable isomer overall.
- Iminohydroxylamine Form: A less stable tautomer where the double bond is between the two nitrogen atoms (if a substituent were present).

Computational studies have quantified the energy differences between these key isomers.[5]

© 2026 BenchChem. All rights reserved.

Isomer / Tautomer	Relative Energy (kcal/mol)	Predicted Stability
Z-Amidoxime	0.0	Most Stable
Z-Aminonitrone	+3.0	Second Most Stable
E-Amidoxime	+3.5	Third Most Stable
Other Tautomers	> +8.5	Significantly Less Stable

Data sourced from theoretical studies on **acetamidoxime**.[5]



Click to download full resolution via product page

Caption: Energy landscape of the most stable isomers of **acetamidoxime**.

Conformational Analysis: The Dynamics of Molecular Shape

Conformational analysis involves studying the different spatial arrangements of a molecule that arise from rotation around its single bonds.[9] For **acetamidoxime**, key rotational dynamics occur around the C-N, N-O, and C-C bonds.

- Rotation Around the C-N Bond: Due to the partial double-bond character, the energy barrier for rotation around the C-N bond is significantly higher than that of a typical single bond.[7] This restricted rotation is a primary reason for the molecule's overall planarity. Complete rotation would require disrupting the stabilizing π-conjugation.

- Rotation Around the N-O Bond: Rotation of the hydroxyl hydrogen around the N-O bond leads to different conformers. The orientation is often dictated by its ability to form favorable

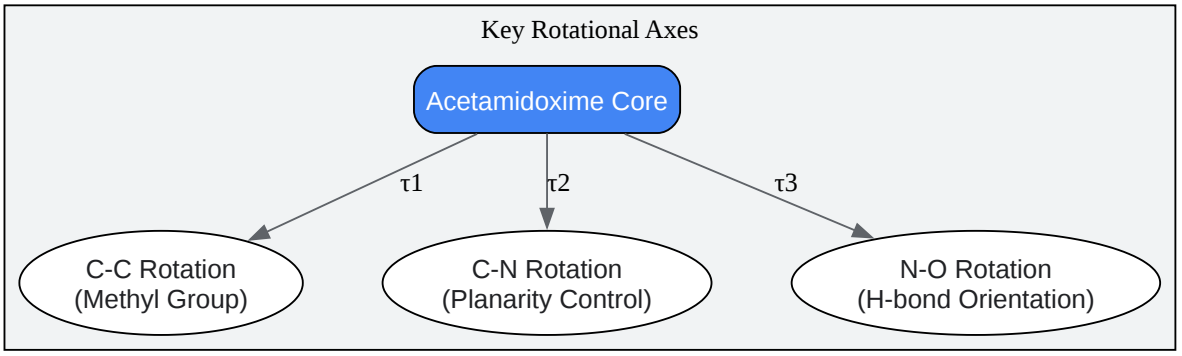
© 2026 BenchChem. All rights reserved.

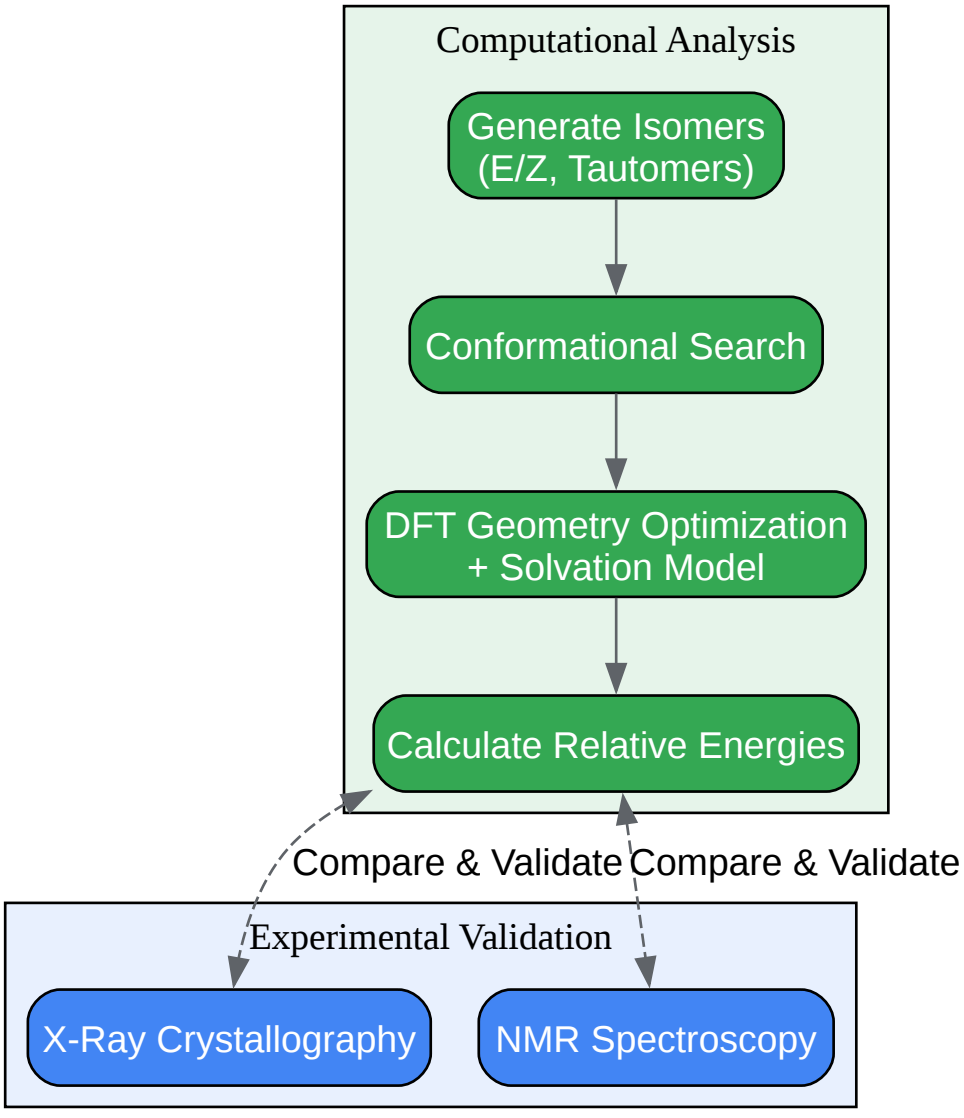
intramolecular or intermolecular hydrogen bonds.

- Rotation of the Methyl Group: Like in ethane, there is a small energy barrier to the rotation of the methyl group around the C-C bond, though this is typically low (in the range of 3-5 kcal/mol).[10]

The interplay of these rotational possibilities, governed by steric hindrance and electronic effects, defines the molecule's conformational energy surface. The global minimum on this surface corresponds to the nearly planar Z-conformer, which is stabilized by both resonance and favorable hydrogen bonding interactions.

© 2026 BenchChem. All rights reserved.





© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Buy Acetamidoxime | 22059-22-9 [smolecule.com]
- 2. Oxime - Wikipedia [en.wikipedia.org]
- 3. Acetamidoxime - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Amidoximes and Oximes: Synthesis, Structure, and Their Key Role as NO Donors - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Page loading... [guidechem.com]
- 7. Amide Functional Group - Chemistry Steps [chemistrysteps.com]
- 8. researchgate.net [researchgate.net]
- 9. pharmacy180.com [pharmacy180.com]
- 10. chemrxiv.org [chemrxiv.org]

- To cite this document: BenchChem. [Acetamidoxime molecular geometry and conformation]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1239325/docs#acetamidoxime-molecular-geometry-and-conformation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.